

Schisantherin A IC50 Values in Cancer Cell Lines

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Schisantherin A

CAS No.: 58546-56-8

Cat. No.: S542809

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The following table consolidates the specific IC50 values identified in the search results:

Cell Line	Cancer Type	IC50 Value	Experimental Context & Citation
A549	Non-small cell lung cancer (NSCLC)	6.0 µg/mL	Treatment for 48 hours [1]
HCC827	Non-small cell lung cancer (NSCLC)	16.0 µg/mL	Treatment for 48 hours [1]
Various*	Multiple human cancer lines	Ranged from 36.6 to 52.7 µM (approx. 19.6 to 28.3 µg/mL)	Reported for the compound Schisanbicolorin A, not Schisantherin A itself [2]

*Note: The data for "Various" cell lines is from a study on a different compound, Schisanbicolorin A, and is included here for context only. The molar values were converted to µg/mL for comparison using Schisantherin A's molecular weight of 536.56 g/mol.

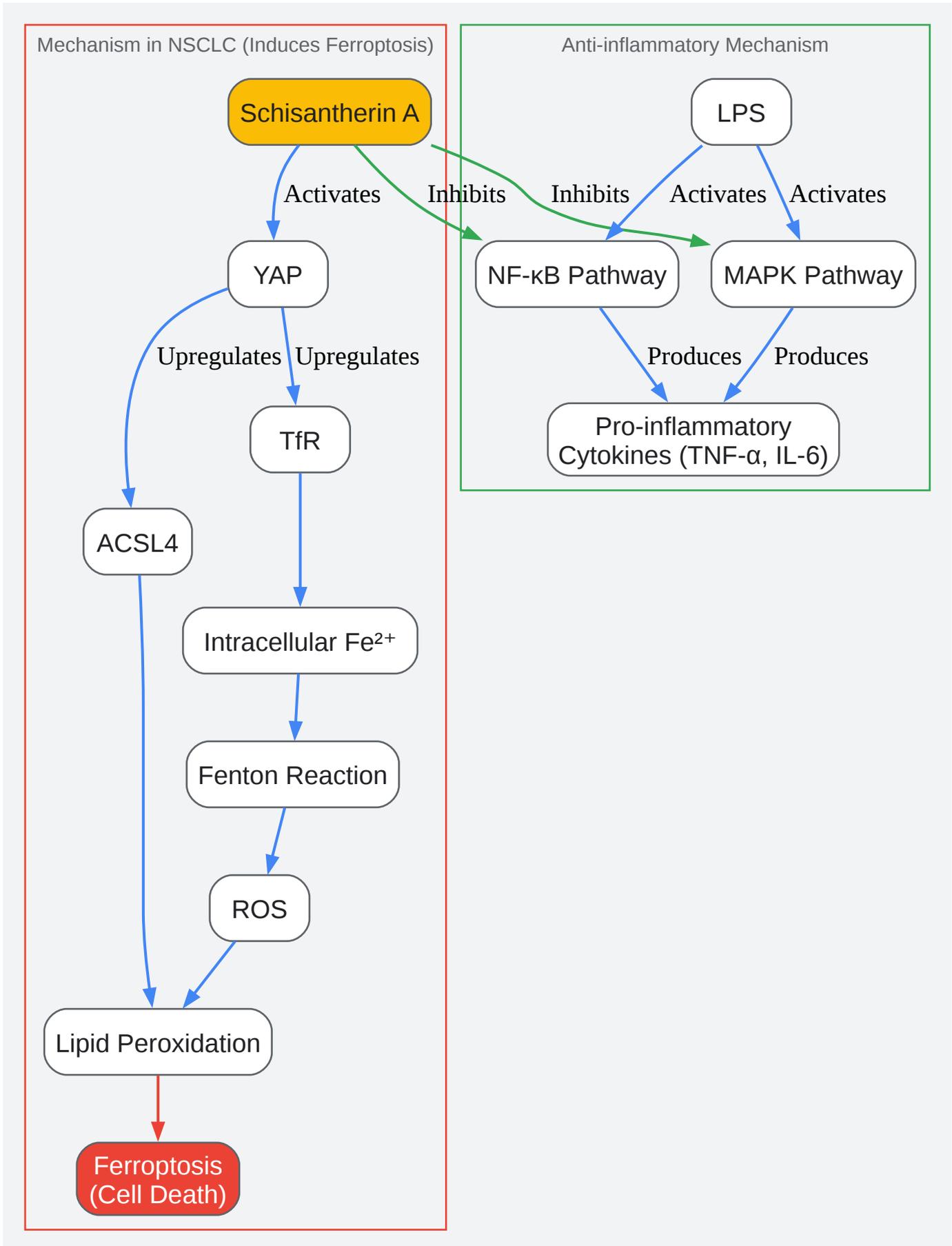
Experimental Protocols for Key Data

For the core data on A549 and HCC827 cell lines, here are the detailed methodologies used in the research:

- **Cell Culture:** The human lung adenocarcinoma cell lines A549 (EGFR wild-type) and HCC827 (EGFR mutant) were cultured in appropriate media (Ham's F-12K for A549, RPMI 1640 for HCC827) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin, maintained at 37°C in a 5% CO₂ incubator [1].
- **Cell Viability Assay:** Cells were plated in 96-well plates at a density of 3,000 cells per well. After overnight incubation, they were treated with a range of **Schisantherin A** concentrations (0.5 to 256 µg/mL) for **48 hours**. Cell viability was then assessed using a **Cell Counting Kit-8 (CCK-8)**. The absorbance was measured at 450 nm, and the IC₅₀ values were calculated using GraphPad Prism software [1].
- **Mechanism Investigation:** The study further investigated the cell death mechanism by using specific inhibitors for different death pathways (e.g., Ferrostatin-1 for ferroptosis). It was concluded that **Schisantherin A** inhibits cell viability primarily by inducing **ferroptosis**, an iron-dependent form of cell death, through the YAP/ACSL4/TfR signaling axis [1].

Mechanisms of Action and Signaling Pathways

Schisantherin A exhibits its anti-cancer and other pharmacological effects through multiple signaling pathways. The following diagram illustrates the key mechanisms discussed in the research.



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References

1. Schisantherin A induces ferroptosis in non-small cell lung ... [pmc.ncbi.nlm.nih.gov]
2. (PDF) Lignans from Schisandra sphenathera Rehd. et Wils. [academia.edu]

To cite this document: Smolecule. [Schisantherin A IC50 Values in Cancer Cell Lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542809#schisantherin-a-ic50-values-across-cell-lines>]

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